

Application Notes and Protocols: Zincon Spectrophotometric Assay for Zinc

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Zincon
CAS No.: 59600-76-9
Cat. No.: B12332229

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This document provides a detailed protocol for the quantitative determination of zinc using the **Zincon** spectrophotometric assay. This colorimetric method is based on the formation of a stable blue complex between zinc and the reagent **Zincon** (2-carboxy-2'-hydroxy-5'-sulfoformazylbenzene) in an alkaline solution. The intensity of the color, measured at 620 nm, is directly proportional to the zinc concentration.

Principle of the Assay

In a solution buffered to a pH of approximately 9.0, zinc ions (Zn^{2+}) react with **Zincon** to form a blue-colored complex.^{[1][2][3]} The absorbance of this complex is measured using a spectrophotometer, and the zinc concentration is determined by comparing the sample's absorbance to a standard curve prepared from solutions of known zinc concentrations. To enhance specificity, masking agents can be employed to mitigate interference from other metal ions.^{[2][4]}

Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	620 nm	[1][2][5]
Optimal pH	~9.0	[2][3][4][5][6]
Molar Absorptivity (ϵ) of Zn-Zincon Complex	~24,200 L mol ⁻¹ cm ⁻¹ at 618 nm (pH 7.4)	[7]
Limit of Detection (LOD)	~0.02 mg/L	[2][5]
Linear Range	0.1 to 3.00 mg/L	[5]

Experimental Protocols

Reagent Preparation

1. Metal-Free Water: Use deionized or distilled water for the preparation of all reagents, standards, and dilutions.

2. Stock Zinc Solution (1000 mg/L):

- Accurately weigh 1.000 g of zinc metal.
- Dissolve it in 10 mL of 1+1 nitric acid.
- Boil gently to expel nitrogen oxides.
- Cool and dilute to 1000 mL in a volumetric flask with metal-free water.[2]

3. Standard Zinc Solution (10 mg/L):

- Pipette 10.00 mL of the stock zinc solution into a 1000 mL volumetric flask.
- Dilute to the mark with metal-free water.[2] This solution should be prepared fresh daily.

4. pH 9.0 Buffer Solution:

- Dissolve 8.4 g of NaOH pellets in approximately 500 mL of metal-free water.
- Add 31.0 g of boric acid (H_3BO_3) and stir until dissolved.
- Dilute to 1000 mL with metal-free water and mix thoroughly.[\[2\]](#)
- Alternatively, dissolve 2.4 g of sodium hydroxide in 60 cm³ of deionized water, then add 3.73 g of potassium chloride and 3.1 g of boric acid. Swirl to dissolve and make up to 100 cm³ with deionized water. Check and adjust the pH if necessary.[\[8\]](#)

5. Zincon Reagent:

- Dissolve 100 mg of **Zincon** (2-carboxy-2'-hydroxy-5'-sulfoformazylbenzene) in 100 mL of methanol.[\[2\]](#)[\[9\]](#)
- Note: **Zincon** dissolves slowly; stirring or letting it stand overnight may be necessary.[\[2\]](#)
Store in a dark bottle.

6. (Optional) Potassium Cyanide (KCN) Solution (1.0 g/100 mL):

- CAUTION: Potassium cyanide is a deadly poison. Handle with extreme care in a well-ventilated fume hood, wearing appropriate personal protective equipment. Avoid contact with skin and inhalation of vapors. Do not mix with acids.
- Dissolve 1.00 g of KCN in approximately 50 mL of metal-free water and dilute to 100 mL.[\[2\]](#)

7. (Optional) Sodium Ascorbate: Fine granular powder.[\[2\]](#)

8. (Optional) Cyclohexanone: Purified.[\[2\]](#)

Sample Preparation

- For the determination of dissolved zinc, filter the sample through a 0.45- μm membrane filter.
- If necessary, adjust the sample pH to be between 3 and 7.[\[10\]](#) Do not adjust above pH 7 to prevent zinc precipitation.[\[10\]](#)

- For total acid-extractable zinc, add 1 mL of concentrated HCl to 50 mL of the sample, mix thoroughly, filter, and then adjust the pH to 7.[2]
- For biological samples with high protein content, deproteinization using an agent like trichloroacetic acid (TCA) may be required to release protein-bound zinc.[4]

Standard Curve Preparation

- Label a series of 50 mL volumetric flasks or mixing cylinders for your standards (e.g., 0, 0.25, 0.5, 1.0, 1.5, 2.0, 2.5 mg/L).
- Prepare the calibration standards by pipetting appropriate volumes of the 10 mg/L standard zinc solution and diluting with metal-free water. For example, to make a 1.0 mg/L standard in a 50 mL flask, you would add 5.0 mL of the 10 mg/L standard and dilute to 50 mL.
- The "0" standard will serve as your blank.

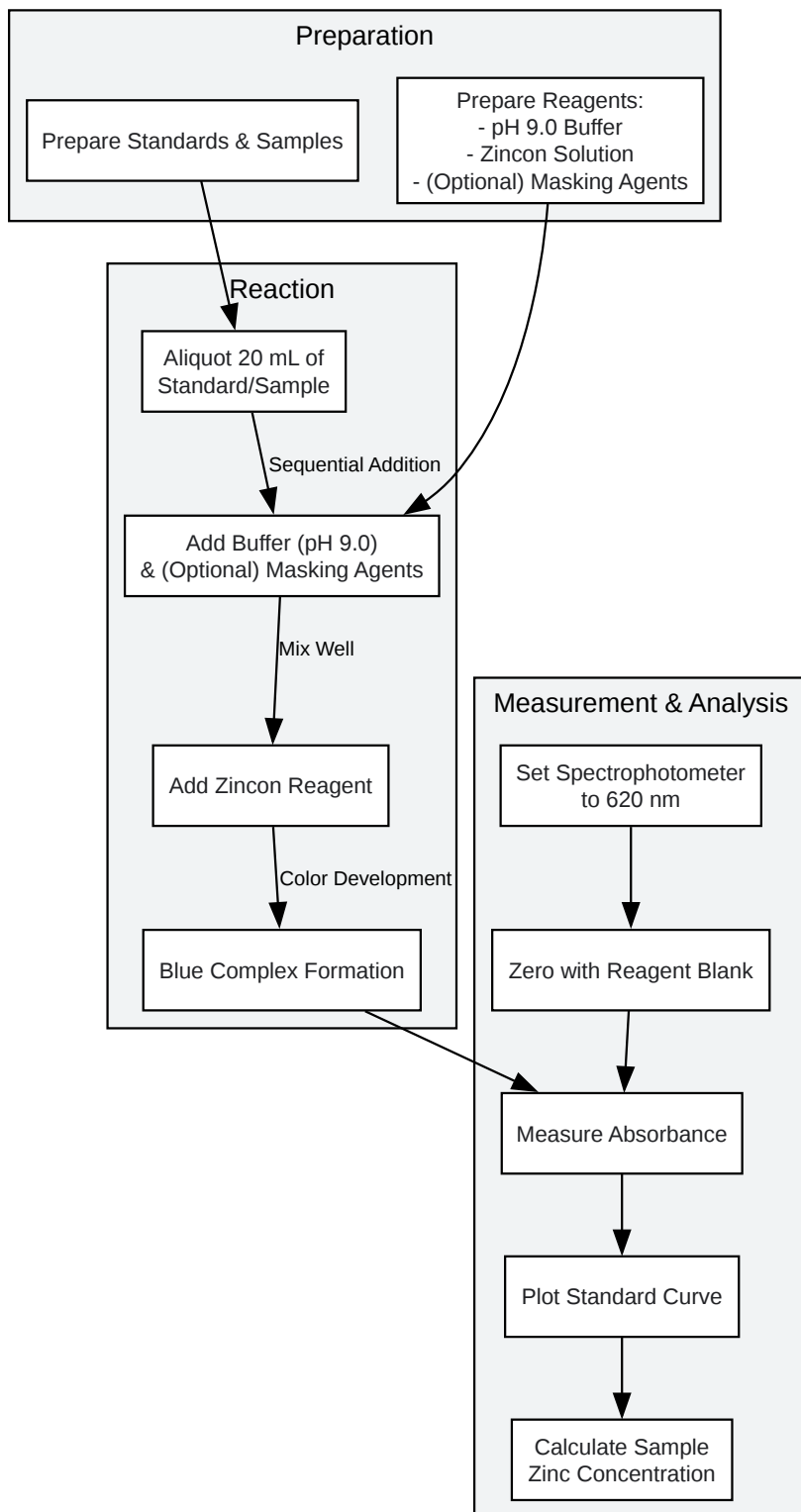
Assay Procedure

- Pipette 20.0 mL of each standard, the blank, and the prepared samples into separate, clean 50 mL Erlenmeyer flasks.
- To each flask, add the following reagents in sequence, mixing thoroughly after each addition:
 - 0.5 g of sodium ascorbate (to reduce manganese interference).[2][3]
 - 5.0 mL of pH 9.0 buffer solution.[2]
 - (Optional, for interference masking) 2.0 mL of KCN solution.[2]
 - 3.0 mL of **Zincon** reagent. A blue color will develop.[2]
- (Optional, for selective zinc determination in the presence of interfering ions) Add 1.0 mL of cyclohexanone to each flask and swirl for 10 seconds. Cyclohexanone selectively frees zinc from its cyanide complex, allowing it to react with **Zincon**. [2][3][11]
- Allow the color to develop and stabilize. The reaction is typically rapid.[5]

- Set the spectrophotometer to a wavelength of 620 nm.
- Zero the spectrophotometer using the reagent blank (the "0" standard).
- Measure the absorbance of each standard and sample.
- Plot a calibration curve of absorbance versus zinc concentration for the standards.
- Determine the zinc concentration in the samples from the calibration curve.

Visualization of the Experimental Workflow

Zincon Assay for Zinc Quantification



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Caption: Workflow of the **Zincon** spectrophotometric assay for zinc determination.

Management of Interferences

Several metal ions can interfere with the **Zincon** assay by forming colored complexes with the reagent.[3][4][10] These include copper, iron, nickel, cobalt, cadmium, and aluminum.[4]

- **Masking:** The addition of potassium cyanide (KCN) can complex many interfering metals. Subsequently, adding cyclohexanone selectively releases zinc from its cyanide complex to react with **Zincon**. [2][3][11]
- **pH Control:** Maintaining the pH at 9.0 is crucial for optimal color development and to minimize certain interferences. [4][6]
- **Chelating Agents:** Avoid using buffers containing strong chelating agents like EDTA, as they will bind to zinc and prevent its reaction with **Zincon**, leading to underestimated results. [4][10]

By following this detailed protocol, researchers can achieve accurate and reliable quantification of zinc in various samples. Always adhere to laboratory safety guidelines, especially when handling hazardous reagents like potassium cyanide.

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